

Dosage and administration guidelines for Meranzin hydrate in rat studies.

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Compound of Interest

Compound Name: Meranzin hydrate

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Application Notes and Protocols for Meranzin Hydrate in Rat Studies

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage, administration, and experimental protocols for **Meranzin hydrate** in rat models, drawing from preclinical studies on its antidepressant and prokinetic effects.

Dosage and Administration

Meranzin hydrate has been primarily administered orally in rat studies. The dosage varies depending on the experimental model and the therapeutic effect being investigated.

Table 1: Oral Dosage of Meranzin Hydrate in Rat Studies

Therapeutic Target	Dosage	Study Model	Reference
Antidepressant-like effects (Acute)	9 mg/kg	Forced Swimming Test	[1]
Antidepressant-like effects (Chronic)	2.25 mg/kg	Forced Swimming Test	[1]
Antidepressant-like effects	10 mg/kg/day for 1 week (intragastric)	Unpredictable Chronic Mild Stress	[2]
Prokinetic effects	9 mg/kg	Not specified	[1]
Antidepressant and Prokinetic effects	9.18 mg/kg (single administration)	Forced Swimming Test	[3]

Pharmacokinetics

Pharmacokinetic studies of **Meranzin hydrate** have been conducted in healthy and chronic mild stress (CMS) model rats, typically following oral administration.

Table 2: Pharmacokinetic Parameters of Meranzin Hydrate in Rats (Oral Administration)

Parameter	Control Rats	Chronic Mild Stress (CMS) Rats	Reference
C _{max} (Maximum Plasma Concentration)	58.66 ± 6.64 ng/mL	57.54 ± 12.67 ng/mL	[4][5]
T _{max} (Time to C _{max})	108.00 ± 26.83 min	54.00 ± 8.22 min	[4][5]
AUC ₀₋₁₄₄₀ (Area Under the Curve)	19,896.76 ± 1,041.95 µg·min/L	18,401.32 ± 4332.65 µg·min/L	[4][6]
t _{1/2} (Half-life)	87.34 ± 31.15 min	145.64 ± 75.67 min	[5]

Note: In some studies, **Meranzin hydrate** was administered as a component of a traditional Chinese medicine formula, Chaihu-Shugan-San or Fructus Aurantii extract. The

pharmacokinetic parameters can be influenced by other components in the extract.[4][5][6][7][8]

Experimental Protocols

Forced Swimming Test (FST)

The Forced Swimming Test is a common behavioral test used to assess antidepressant-like activity.

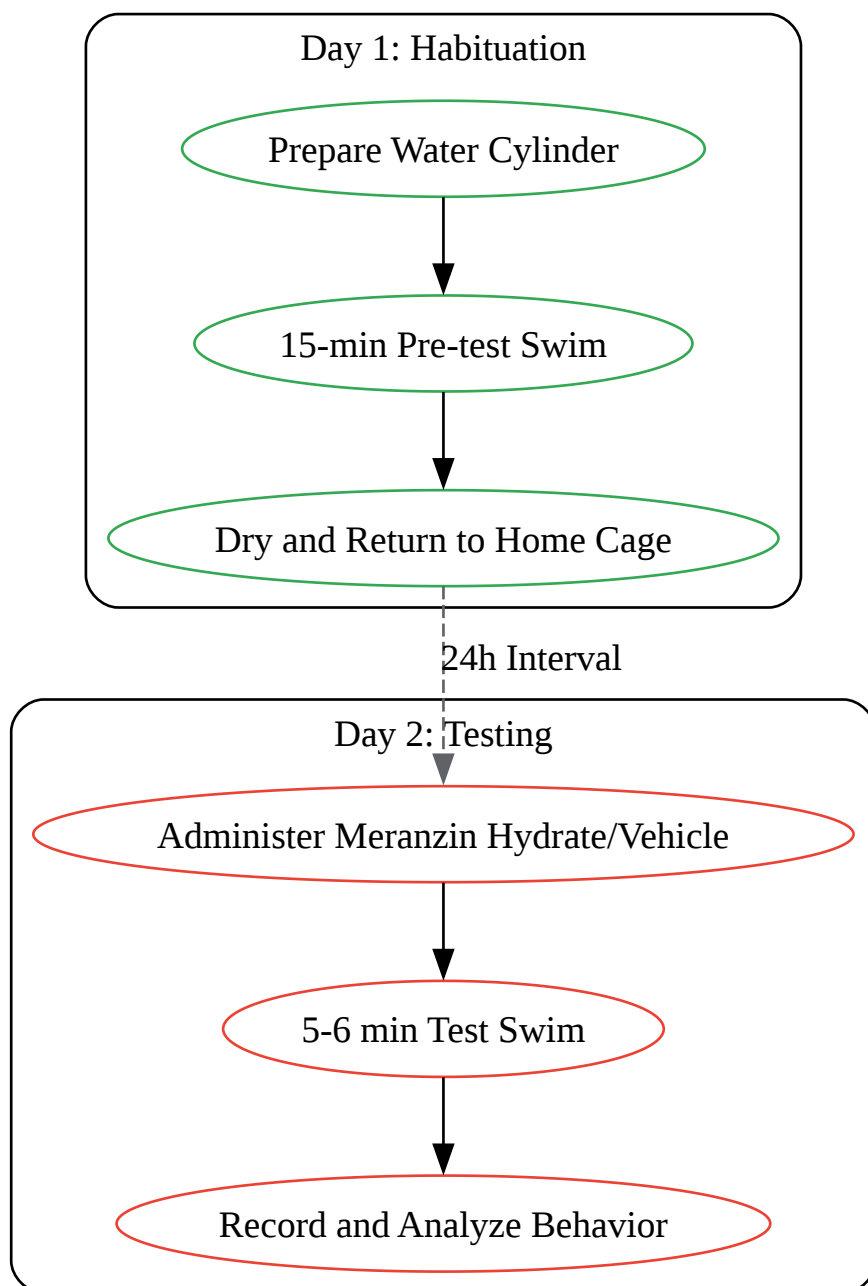
Materials:

- Transparent cylindrical tank (approximately 50 cm high, 20 cm in diameter).
- Water maintained at 24-30°C.
- Video recording equipment.
- Analysis software.

Procedure:

- Habituation (Day 1):
 - Fill the cylinder with water to a depth where the rat cannot touch the bottom with its hind legs (approximately 30 cm).[9]
 - Gently place each rat into the water for a 15-minute pre-test session.[10]
 - After 15 minutes, remove the rat, gently dry it with a towel, and return it to its home cage. [11] This session promotes the development of immobility on the subsequent test day.
- Testing (Day 2):
 - Administer **Meranzin hydrate** or the vehicle control orally at the desired dose and time before the test.
 - Place the rat in the water-filled cylinder for a 5 or 6-minute test session.[11][12]

- Record the entire session for later analysis.
- Score the duration of immobility (when the rat makes only the necessary movements to keep its head above water), swimming, and climbing.[10]
- A decrease in immobility time is indicative of an antidepressant-like effect.



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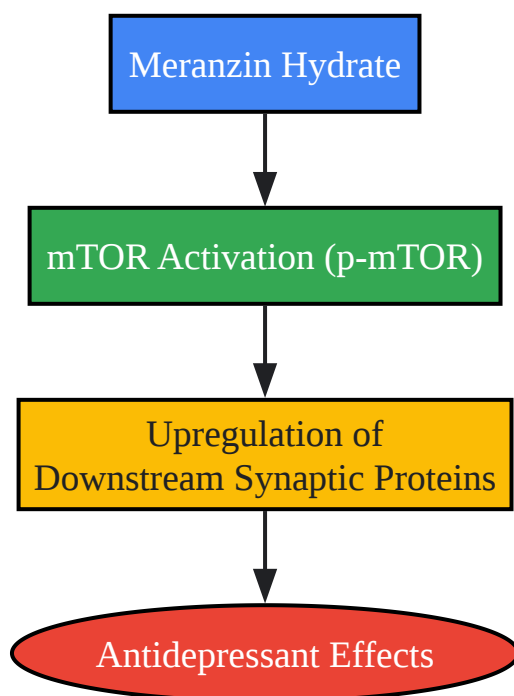
Caption: Logical flow of the Unpredictable Chronic Mild Stress protocol.

Signaling Pathways

Meranzin hydrate has been shown to modulate signaling pathways associated with neuroplasticity and depression.

mTOR Signaling Pathway

Meranzin hydrate administration has been shown to stimulate the expression of phosphorylated mammalian target of rapamycin (p-mTOR) in the hippocampus. [3] Activation of the mTOR pathway is linked to rapid antidepressant effects and synaptogenesis.

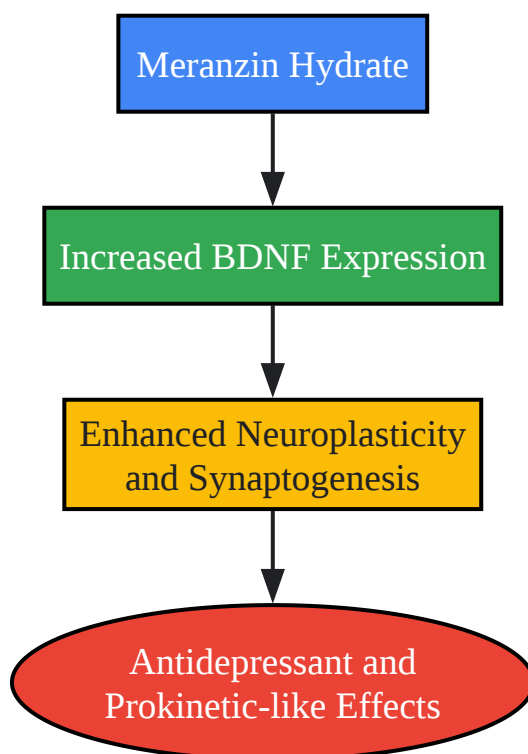


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Caption: Proposed mTOR signaling pathway activated by **Meranzin hydrate**.

BDNF Signaling Pathway

Studies have indicated that **Meranzin hydrate** can increase the expression of Brain-Derived Neurotrophic Factor (BDNF) in the hippocampus. [2][3] The BDNF pathway is crucial for neuronal survival, growth, and synaptic plasticity.



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References

- 1. Meranzin hydrate exhibits anti-depressive and prokinetic-like effects through regulation of the shared $\alpha 2$ -adrenoceptor in the brain-gut axis of rats in the forced swimming test - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Meranzin Hydrate Improves Depression-Like Behaviors and Hypomotility via Ghrelin and Neurocircuitry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Comparison between the pharmacokinetics of meranzin hydrate in a rat model of chronic depression and in controls following the oral administration of Chaihu-Shugan-San - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Comparison between the pharmacokinetics of meranzin hydrate in a rat model of chronic depression and in controls following the oral administration of Chaihu-Shugan-San - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Multi-Component Comparative Pharmacokinetics in Rats After Oral Administration of Fructus aurantii Extract, Naringin, Neohesperidin, and Naringin-Neohesperidin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Frontiers | Pharmacokinetic Study of 7 Compounds Following Oral Administration of Fructus Aurantii to Depressive Rats [frontiersin.org]
- 9. animal.research.wvu.edu [animal.research.wvu.edu]
- 10. researchgate.net [researchgate.net]
- 11. dpi.nsw.gov.au [dpi.nsw.gov.au]
- 12. youtube.com [youtube.com]
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